Functional Equivalence of LAS17 and its Orthologs

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Compound of Interest

Compound Name:	*LAS17*
Cat. No.:	*B10831071*

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The primary function of **Las17**p in yeast is to promote actin polymerization, a process crucial for endocytosis and the establishment of cell polarity.[1][2][3] Deletion of the **LAS17** gene leads to severe defects, including slow growth, abnormal actin cytoskeleton morphology, and a block in endocytosis.[2] The human homolog, WASp, is implicated in similar cellular processes, and mutations in the WAS gene lead to Wiskott-Aldrich syndrome, an immunodeficiency disorder characterized by defects in hematopoietic cells.[4]

Studies have demonstrated that human WASp, when co-expressed with its interacting partner WIP (WASp-interacting protein), can functionally substitute for **Las17**p in yeast, rescuing the growth defects of a **las17**Δ strain. This functional conservation highlights the potential of using yeast as a model system to study the effects of mutations in the human WAS gene.

Quantitative Comparison of Phenotypic Rescue

While direct, side-by-side quantitative comparisons of various **LAS17** orthologs are limited in the literature, the available data strongly supports the functional interchangeability between yeast **Las17**p and human WASp in the presence of their respective interacting partners. The following table summarizes the key phenotypes of a **las17**Δ mutant and the observed rescue upon expression of human WASp and WIP.

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Phenotype	S. cerevisiae las17Δ Mutant	las17Δ with Human WASp + WIP	Reference
Growth at 37°C	Severely impaired or lethal	Restored	
Actin Cytoskeleton Organization	Depolarized cortical actin patches, presence of actin clumps	Polarized cortical actin patches restored	
Endocytosis	Blocked or severely defective	Partially restored (qualitative)	

Note: The rescue of the endocytosis defect is often partial and can be assessed qualitatively through assays like FM4-64 uptake. Quantitative measurements of endocytic rates would provide a more precise comparison.

Signaling Pathways and Molecular Interactions

Las17p/WASp acts as a scaffold protein, integrating upstream signals to activate the Arp2/3 complex, which in turn nucleates the formation of branched actin filaments. This process is fundamental to driving membrane invagination during endocytosis. The core signaling pathway is conserved from yeast to humans.

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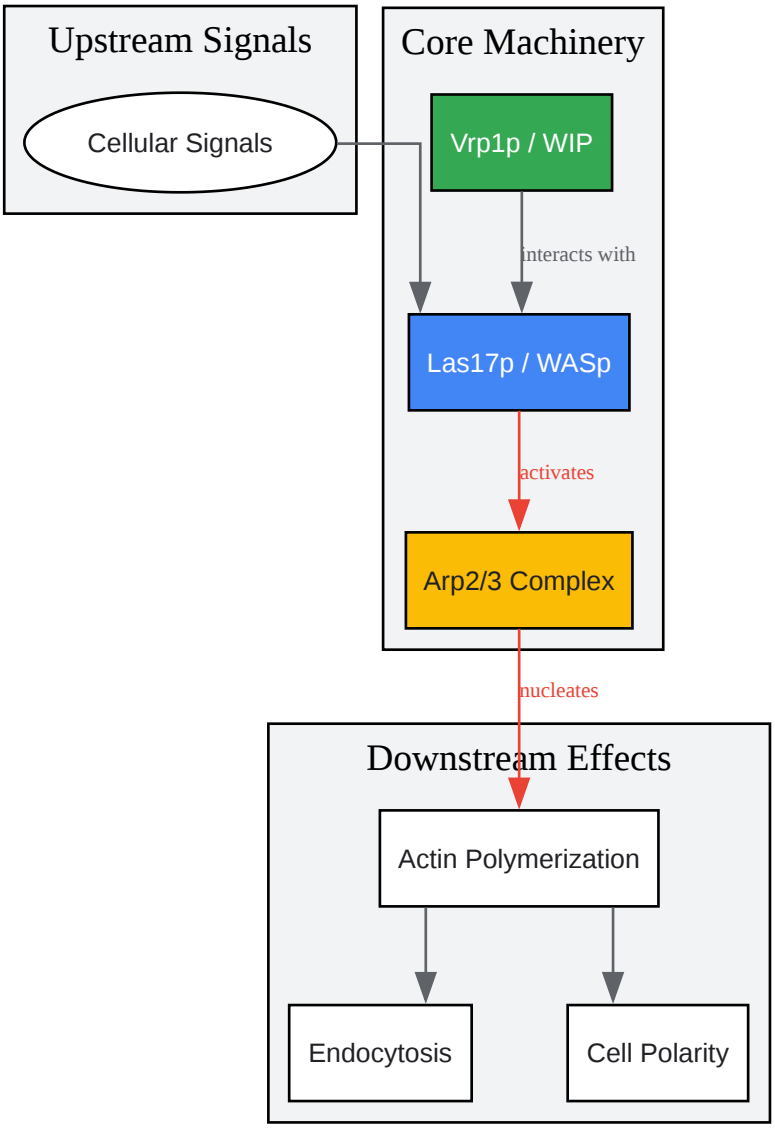

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Caption: The conserved **LAS17**/WASP signaling pathway leading to actin polymerization.

Experimental Protocols

Detailed methodologies are crucial for reproducing and building upon existing research. Below are protocols for key experiments in studying cross-species complementation of the **LAS17** gene.

Yeast Transformation

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This protocol describes the introduction of a plasmid expressing the gene of interest (e.g., human WAS) into a **las17**Δ yeast strain. The lithium acetate/single-stranded carrier DNA/PEG method is commonly used.

Materials:

- Yeast strain (**las17**Δ)
- YPD medium
- Sterile water
- 1 M Lithium Acetate (LiAc)
- Single-stranded carrier DNA (ssDNA)
- 50% (w/v) Polyethylene glycol (PEG) 3350
- Plasmid DNA
- Selective agar plates (e.g., SC-Ura)

Procedure:

- Grow an overnight culture of the yeast strain in 5 mL of YPD at 30°C.
- Inoculate 50 mL of YPD with the overnight culture to an OD_{600} of ~0.2 and grow to an OD_{600} of 0.5-1.0.
- Harvest the cells by centrifugation at 3000 x g for 5 minutes.
- Wash the cells with 25 mL of sterile water.
- Resuspend the cell pellet in 1 mL of 100 mM LiAc and transfer to a microfuge tube.
- Pellet the cells and resuspend in 400 µL of 100 mM LiAc.
- For each transformation, mix in a microfuge tube:

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  - 240 µL of 50% PEG
  - 36 µL of 1 M LiAc
  - 10 µL of boiled ssDNA (10 mg/mL)
  - 1-5 µg of plasmid DNA in 74 µL of sterile water
- Add 100 µL of the competent yeast cell suspension to the transformation mix and vortex.
- Incubate at 30°C for 30 minutes with shaking.
- Heat shock at 42°C for 15-25 minutes.
- Pellet the cells, remove the supernatant, and resuspend in 1 mL of sterile water.
- Plate 100-200 µL of the cell suspension onto selective agar plates.
- Incubate at 30°C for 2-4 days until colonies appear.

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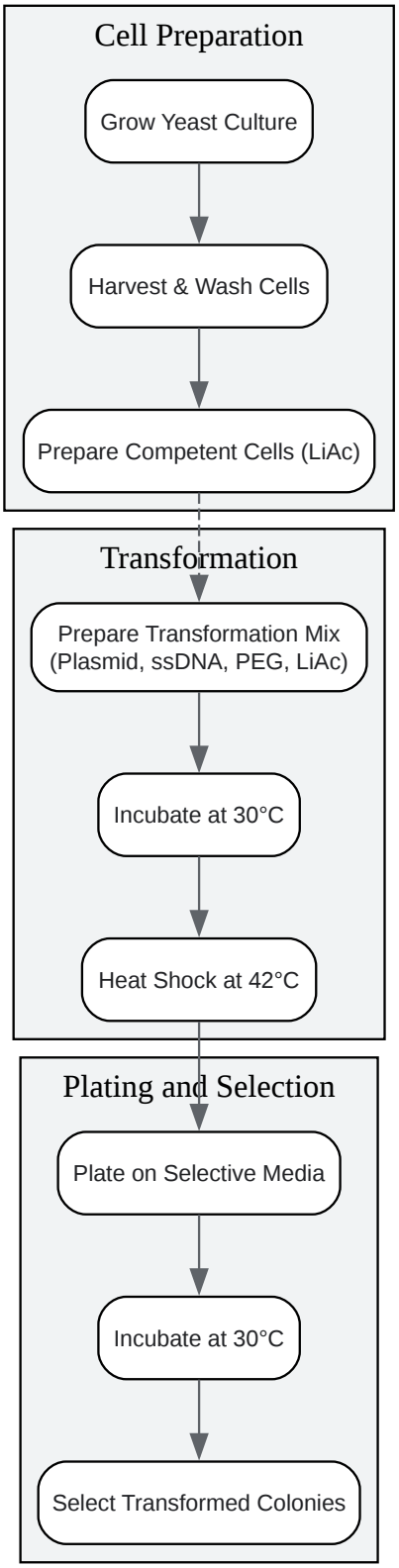

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